

tBuBrettPhos Pd G3 handling air moisture stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

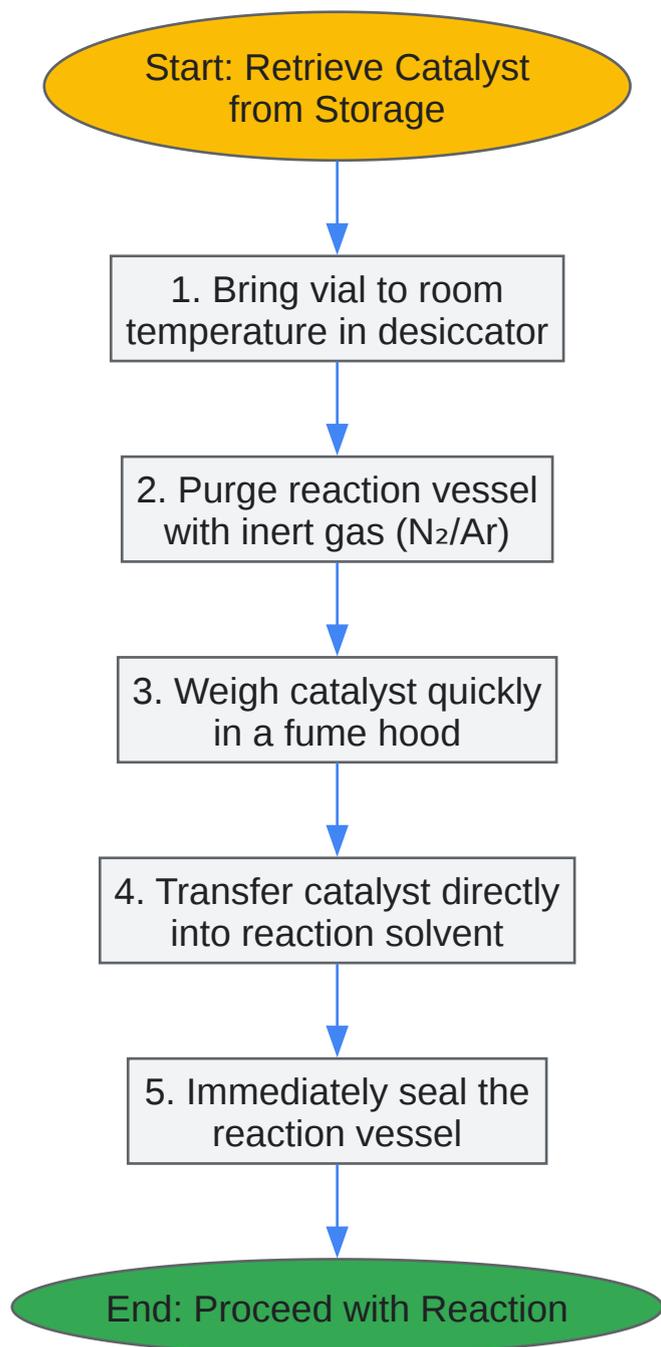
Get Quote

Stability & Handling FAQs

Question	Evidence-Based Answer	Key Supporting Data
Is it stable to air and moisture?	Yes, it is air-, moisture-, and thermally-stable [1] [2].	Sold as a solid; can be weighed in air [1]. Solutions in common organic solvents demonstrate long lifespan [1] [3].
What is the best way to store it?	Recommended for long-term storage : under inert gas (N ₂ or Argon) at 2-8°C , protected from light [4] [5].	Supplier specifications state: "4°C, protect from light, stored under nitrogen" [4].
Can it be weighed in air?	Yes, for brief exposure. For optimal performance, especially in low-catalyst-loading reactions, minimize air exposure [1].	Technical documents note stability allows handling in air, but best practice is to control the environment [1] [3].
What solvents can be used?	Highly soluble in a wide range of common organic solvents [1] [2]. Demonstrated effective in toluene, 1,4-dioxane , and <i>tert</i> -amyl alcohol [6].	Reaction optimization tables show yields in different solvents [6].

Step-by-Step Experimental Handling Guide

For critical reactions where catalyst performance is paramount, follow this workflow to ensure maximum activity.



[Click to download full resolution via product page](#)

Troubleshooting Common Issues

If you encounter problems, this table can help you identify potential causes related to catalyst handling.

Problem	Possible Cause Related to Catalyst	Solution
Low or No Reaction Yield	Catalyst deactivated due to prolonged exposure to air/humidity during weighing.	Use a fresh, properly stored batch. Ensure the reaction vessel is thoroughly purged with an inert gas before adding the catalyst [1].
Inconsistent Results	Improper storage leading to partial decomposition.	Verify storage conditions: under nitrogen/argon at 4°C and in the dark [4] [5]. For highly sensitive reactions, consider using pre-weighed ChemBeads formats for better accuracy [2].

Key Takeaways

- **Stability is a Feature, Not a Limitation:** The documented stability of **tBuBrettPhos Pd G3** allows for practical handling in a lab environment, making it a robust tool for synthesis [1] [2].
- **Prioritize Proper Storage:** The most critical factor for maintaining catalyst activity over time is adherence to recommended storage conditions: **cold, dark, and under an inert atmosphere** [4] [5].
- **Minimize Exposure as Best Practice:** For consistent, high-performance results—especially in demanding reactions with low catalyst loadings—handle the catalyst quickly and within a controlled atmosphere [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. and G4 Buchwald Precatalysts G 3 [sigmaaldrich.com]
2. solid | Sigma-Aldrich [sigmaaldrich.com]

3. Buchwald CX Precatalysts | Umicore [pmc.unicore.com]
4. | 1536473-72-9 tBuBrettPhos Pd G 3 [sigmaaldrich.cn]
5. - t Palladacycle Gen. 3 | 1536473-72-9 BuBrettPhos [chemicalbook.com]
6. Synthesis of Fluorinated Alkyl Aryl Ethers by Palladium-Catalyzed... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tBuBrettPhos Pd G3 handling air moisture stability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b820276#tbubrettphos-pd-g3-handling-air-moisture-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com